

Application Notes and Protocols: Teprotide ACE Inhibition Assay

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Compound of Interest

Compound Name: *Teprotide*

Cat. No.: *B1582845*

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Introduction

Teprotide, a nonapeptide isolated from the venom of the Brazilian pit viper *Bothrops jararaca*, is a potent and specific inhibitor of Angiotensin-Converting Enzyme (ACE).[1] ACE is a key component of the Renin-Angiotensin System (RAS), which plays a crucial role in the regulation of blood pressure.[2] By inhibiting the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, **Teprotide** effectively lowers blood pressure.[1][3] Historically, **Teprotide** was a foundational molecule in the development of orally active ACE inhibitors, such as Captopril.[1] These application notes provide a detailed protocol for determining the in vitro ACE inhibitory activity of **Teprotide** using a fluorometric assay, present comparative inhibitory data, and illustrate the relevant biological pathway and experimental workflow.

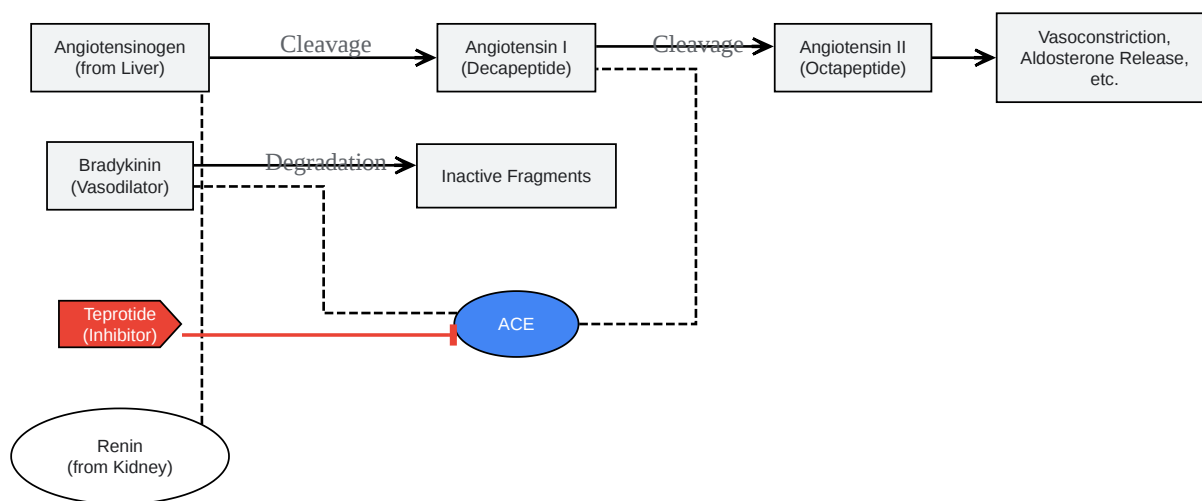
Data Presentation

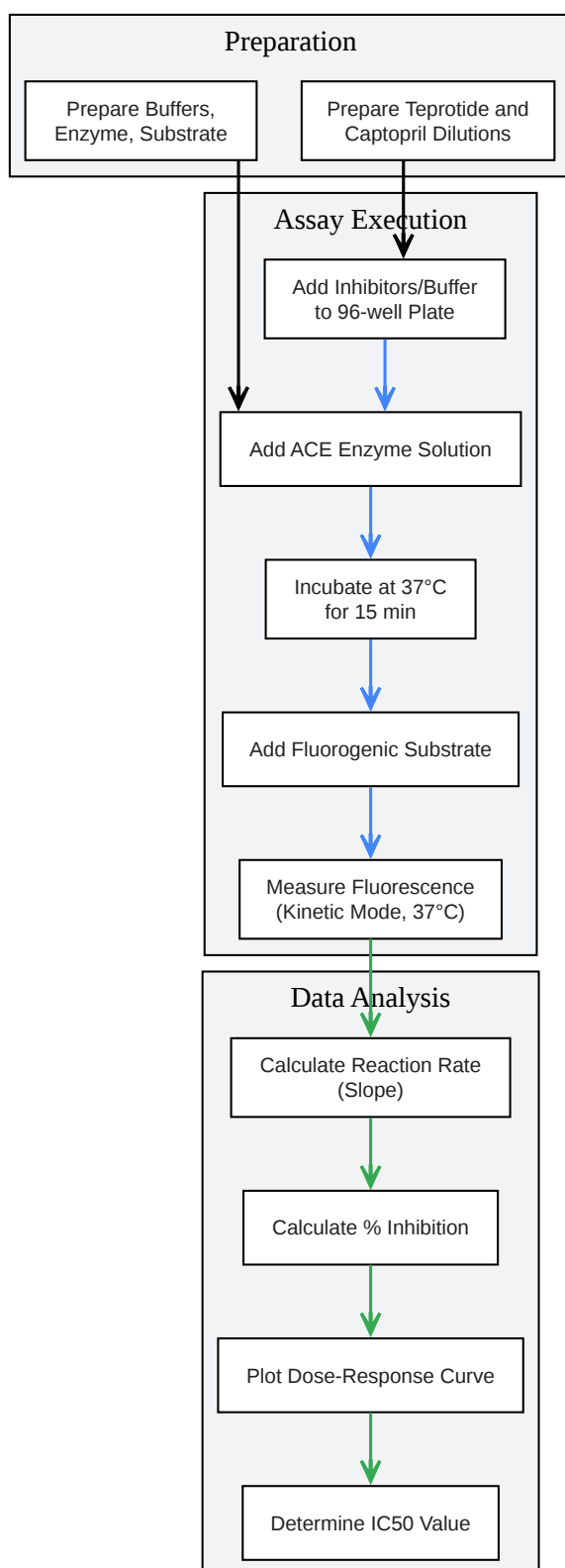
The inhibitory potency of an ACE inhibitor is commonly expressed as the half-maximal inhibitory concentration (IC₅₀), which is the concentration of the inhibitor required to reduce the activity of the enzyme by 50%. While specific IC₅₀ values for **Teprotide** can vary depending on the assay conditions, its potency has been compared to the well-characterized ACE inhibitor, Captopril.

Compound	Description	Reported IC50 Range (for Captopril)
Teprotide	A nonapeptide ACE inhibitor from Bothrops jararaca venom.	Potency is reported to be approximately tenfold less than Captopril on a weight basis.[4]
Captopril	A synthetic, orally active ACE inhibitor, used as a reference standard.	1.79 - 15.1 nM (using synthetic substrates).[5]

Signaling Pathway

The Renin-Angiotensin System (RAS) is a critical regulator of blood pressure and fluid balance. Angiotensin-Converting Enzyme (ACE) is a central enzyme in this pathway.





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